

# "4-Methoxy-3-nitrobenzoic acid" molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxy-3-nitrobenzoic acid

Cat. No.: B147255

[Get Quote](#)

## An In-depth Technical Guide to 4-Methoxy-3-nitrobenzoic acid

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Methoxy-3-nitrobenzoic acid**, a substituted aromatic carboxylic acid, serves as a significant building block in organic synthesis. Its molecular structure, characterized by a benzoic acid core with methoxy and nitro functional groups, imparts unique reactivity, making it a valuable intermediate in the synthesis of a variety of more complex molecules. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a detailed experimental protocol for the synthesis of **4-methoxy-3-nitrobenzoic acid**. Furthermore, this document includes spectral data and visualizations to aid researchers and professionals in its application for chemical research and development.

## Molecular Structure and Formula

**4-Methoxy-3-nitrobenzoic acid** is an organic compound with the chemical formula  $C_8H_7NO_5$ .  
[1][2][3] Its structure consists of a benzene ring substituted with a carboxylic acid group at position 1, a methoxy group at position 4, and a nitro group at position 3.

Caption: Molecular Structure of **4-Methoxy-3-nitrobenzoic acid**.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-methoxy-3-nitrobenzoic acid** is presented in the table below.

Property	Value	Reference
CAS Number	89-41-8	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	197.14 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	192-194 °C	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	371.6 ± 27.0 °C at 760 mmHg	<a href="#">[6]</a>
Density	1.4 ± 0.1 g/cm <sup>3</sup>	<a href="#">[6]</a>
Appearance	White to pale yellow crystalline powder	
Solubility	Soluble in ethanol, ether, and ethyl acetate. Sparingly soluble in cold water.	

## Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **4-methoxy-3-nitrobenzoic acid**. Key spectral data are summarized below.

Spectroscopic Data	Description
<sup>1</sup> H NMR	The proton NMR spectrum would show distinct signals for the aromatic protons, the methoxy group protons, and the carboxylic acid proton.
<sup>13</sup> C NMR	The carbon NMR spectrum provides information on the carbon framework of the molecule.
Infrared (IR) Spectroscopy	The IR spectrum exhibits characteristic absorption bands for the carboxylic acid (O-H and C=O stretching) and nitro (N-O stretching) functional groups.
Mass Spectrometry (MS)	The mass spectrum confirms the molecular weight of the compound.

## Experimental Protocols

### Synthesis of 4-Methoxy-3-nitrobenzoic acid via Nitration of p-Anisic Acid

This protocol describes the synthesis of **4-methoxy-3-nitrobenzoic acid** by the nitration of p-anisic acid (4-methoxybenzoic acid).

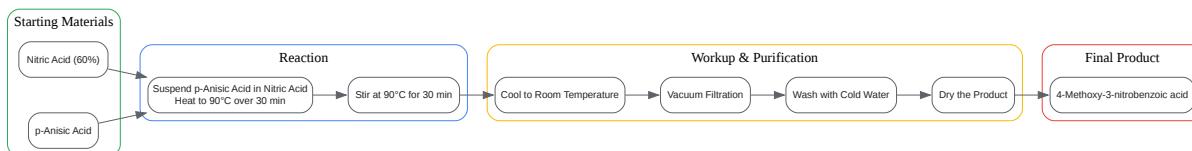
#### Materials:

- p-Anisic acid
- Concentrated nitric acid (60%)
- Ice
- Distilled water
- Round-bottom flask
- Magnetic stirrer and stir bar

- Heating mantle
- Ice bath
- Büchner funnel and flask
- Filter paper
- Beakers

**Procedure:**

- In a round-bottom flask, suspend 10 grams of p-anisic acid in 140 grams of 60% nitric acid.  
[\[6\]](#)
- With stirring, heat the suspension to 90°C over a period of 30 minutes, at which point the p-anisic acid should completely dissolve.  
[\[6\]](#)
- Maintain the solution at 90°C and continue stirring for an additional 30 minutes to ensure the completion of the nitration reaction.  
[\[6\]](#)
- After the reaction is complete, gradually cool the reaction mixture to room temperature. This will cause the crystalline product to precipitate out of the solution.  
[\[6\]](#)
- Collect the crystalline product by vacuum filtration using a Büchner funnel.  
[\[6\]](#)
- Wash the collected crystals thoroughly with cold distilled water to remove any residual acid.  
[\[6\]](#)
- Dry the purified **4-methoxy-3-nitrobenzoic acid**. The expected yield is approximately 11.5 grams (88.5%).  
[\[6\]](#)



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **4-Methoxy-3-nitrobenzoic acid**.

## Applications in Research and Development

**4-Methoxy-3-nitrobenzoic acid** is primarily utilized as a chemical intermediate in organic synthesis. Its functional groups can be further modified to create a diverse range of more complex molecules. It has been used in the synthesis of compounds with potential biological activities, making it a molecule of interest for researchers in medicinal chemistry and drug development. For instance, it serves as a precursor for the synthesis of certain aniline mustard analogues which have been investigated for their potential anti-tumor activity.<sup>[5]</sup> It is also used in the synthesis of ligands for catalysis.

## Safety Information

**4-Methoxy-3-nitrobenzoic acid** is harmful if swallowed. Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**4-Methoxy-3-nitrobenzoic acid** is a valuable and versatile intermediate in organic synthesis. This technical guide provides essential information on its molecular structure, physicochemical properties, and a detailed protocol for its preparation. The provided data and visualizations are

intended to support researchers and drug development professionals in the effective utilization of this compound in their scientific endeavors.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Hydroxy-3-methoxy-5-nitrobenzoic acid | 15785-54-3 | Benchchem [benchchem.com]
- 2. CN111302945A - Preparation method of 3-hydroxy-4-methoxy-2-nitrobenzoic acid - Google Patents [patents.google.com]
- 3. scbt.com [scbt.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. EP1621528A1 - Process for producing 3-nitro-4-alkoxybenzoic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["4-Methoxy-3-nitrobenzoic acid" molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b147255#4-methoxy-3-nitrobenzoic-acid-molecular-structure-and-formula>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)